

synthesis pathway for 2,5-Difluorobenzoic acid-d3

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Compound of Interest

Compound Name: 2,5-Difluorobenzoic acid-d3

Cat. No.: B12407164

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Step 1: Synthesis of 2,5-Difluorobenzoic Acid

The initial step involves the synthesis of 2,5-Difluorobenzoic acid. A common and effective method for this transformation is the carboxylation of a Grignard reagent derived from 1-bromo-2,5-difluorobenzene. This approach is widely used for the preparation of aromatic carboxylic acids.

Experimental Protocol: Grignard Carboxylation

Materials:

- 1-bromo-2,5-difluorobenzene
- Magnesium turnings
- Anhydrous diethyl ether
- Iodine crystal (as initiator)
- Solid carbon dioxide (dry ice)
- 6 M Hydrochloric acid
- Saturated aqueous sodium bicarbonate

- Anhydrous magnesium sulfate
- Ethyl acetate

Procedure:

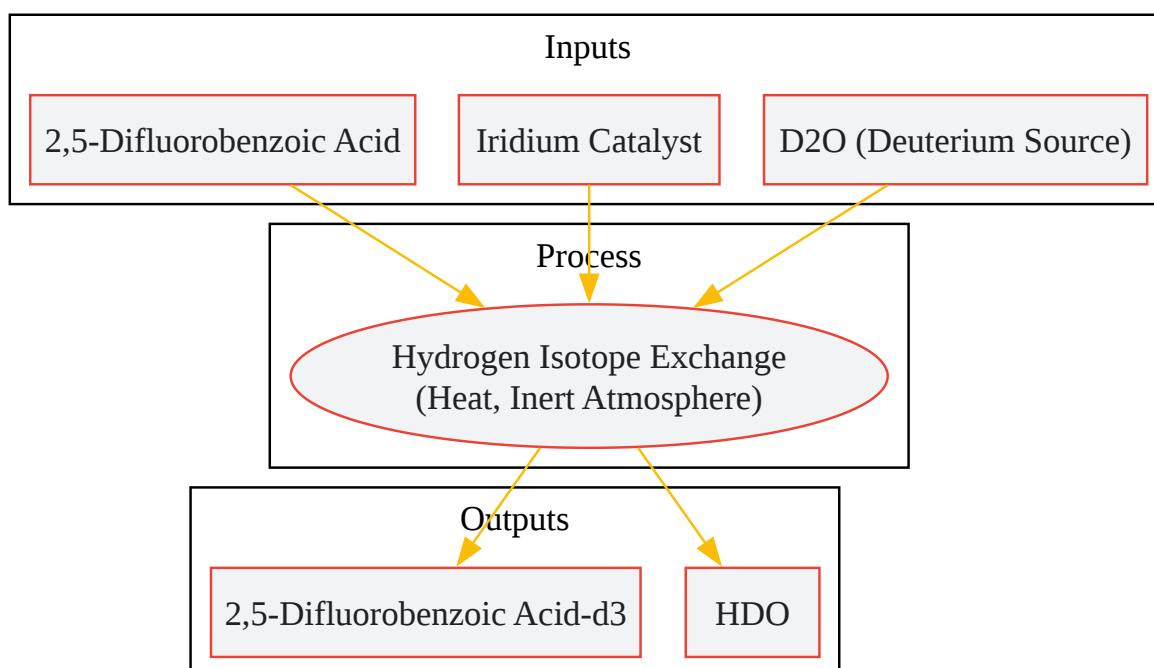
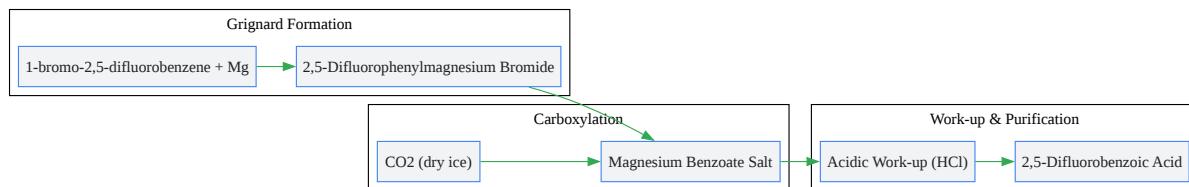
- Grignard Reagent Formation:
 - All glassware should be flame-dried under an inert atmosphere (nitrogen or argon) to ensure anhydrous conditions.
 - Magnesium turnings (1.2 equivalents) and a single crystal of iodine are placed in a three-necked round-bottom flask equipped with a reflux condenser and a dropping funnel.
 - A solution of 1-bromo-2,5-difluorobenzene (1.0 equivalent) in anhydrous diethyl ether is added dropwise to the magnesium suspension. The reaction is initiated, often indicated by a gentle reflux and the disappearance of the iodine color.
 - After the initial exotherm subsides, the reaction mixture is stirred at reflux for 1-2 hours to ensure complete formation of the Grignard reagent.
- Carboxylation:
 - The Grignard reagent solution is cooled to 0 °C and then slowly added to a vigorously stirred slurry of crushed dry ice in anhydrous diethyl ether, maintaining the temperature below -60 °C.
- Work-up and Purification:
 - The reaction is quenched by the slow addition of 6 M hydrochloric acid.
 - The mixture is transferred to a separatory funnel, and the aqueous layer is extracted with ethyl acetate.
 - The combined organic layers are then extracted with a saturated aqueous sodium bicarbonate solution.

- The aqueous bicarbonate layer is acidified with 6 M hydrochloric acid to precipitate the 2,5-Difluorobenzoic acid.
- The solid product is collected by vacuum filtration, washed with cold water, and dried under vacuum.
- Further purification can be achieved by recrystallization from a suitable solvent system, such as ethanol-water.

Quantitative Data for Step 1

Parameter	Value	Reference
Typical Yield	80-90%	General Grignard Carboxylation
Purity (by HPLC)	>98%	
Melting Point	132-134 °C	[2]

Workflow for the Synthesis of 2,5-Difluorobenzoic Acid



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